

Overview of acetolactate synthase (ALS) inhibiting herbicides

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An In-depth Technical Guide to Acetolactate Synthase (ALS) Inhibiting Herbicides

Executive Summary

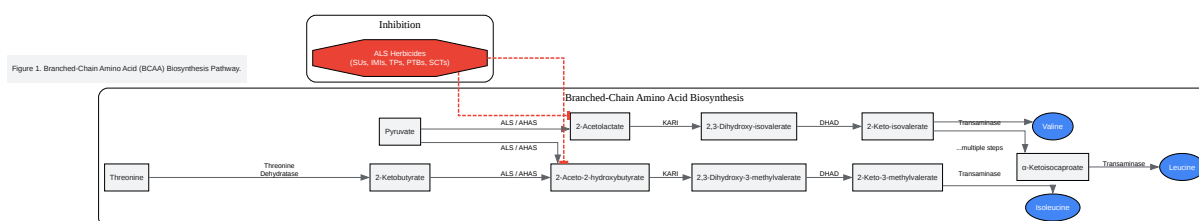
Acetolactate synthase (ALS) inhibiting herbicides are a critical class of compounds used globally for weed management in numerous cropping systems.[1][2] Their efficacy stems from the targeted inhibition of acetolactate synthase, an enzyme essential for the biosynthesis of branched-chain amino acids in plants and microorganisms, but absent in animals.[3][4][5] This mode of action provides high selectivity and low mammalian toxicity.[2][6] This guide provides a comprehensive technical overview of ALS inhibitors, including their mechanism of action, chemical diversity, the molecular basis of weed resistance, and detailed experimental protocols for their study. Quantitative data on enzyme inhibition and resistance are presented for comparative analysis, and key pathways and workflows are visualized to facilitate understanding.

Mechanism of Action

ALS-inhibiting herbicides disrupt the synthesis of the essential branched-chain amino acids (BCAAs) valine, leucine, and isoleucine.[7][8] This is achieved by blocking the activity of acetolactate synthase (also known as acetoxyacid synthase or AHAS), the first and rate-limiting enzyme in the BCAA biosynthetic pathway.[1][9] The inhibition of ALS leads to a deficiency in these critical amino acids, which halts protein synthesis and DNA replication, ultimately causing plant death.[5][10] These herbicides are non-competitive inhibitors, binding to a site near the enzyme's active site, which induces a conformational change that prevents

the substrate from binding.[2] The enzyme requires three cofactors for its activity: thiamine diphosphate (ThDP), magnesium ion (Mg^{2+}), and flavin adenine dinucleotide (FAD).[11]

The biosynthetic pathway begins with the condensation of two pyruvate molecules (for valine and leucine synthesis) or one pyruvate and one 2-ketobutyrate molecule (for isoleucine synthesis), a reaction catalyzed by ALS.[9] The subsequent steps are catalyzed by enzymes such as ketol-acid reductoisomerase (KARI) and dihydroxy-acid dehydratase (DHAD).[12][13]



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Caption: Figure 1. Branched-Chain Amino Acid (BCAA) Biosynthesis Pathway.

Chemical Families of ALS Inhibitors

ALS inhibiting herbicides are structurally diverse and are categorized into five main chemical families.[1][14][15] This diversity allows for a broad spectrum of weed control across various crops.

- Sulfonylureas (SUs): The first commercialized family, discovered in the early 1980s. Examples include chlorsulfuron and metsulfuron-methyl.[2]
- Imidazolinones (IMIs): Introduced shortly after SUs, this family includes herbicides like imazaquin and imazapyr.[2]
- Triazolopyrimidines (TPs): Commercialized in the late 1990s, with examples such as flumetsulam and penoxsulam.[2][14]
- Pyrimidinylthiobenzoates (PTBs): Also known as pyrimidinyl-oxybenzoates, this family includes pyriithiobac-sodium.[2][14]
- Sulfonylaminocarbonyltriazolinones (SCTs): A relatively newer class of ALS inhibitors, including propoxycarbazone and thienencarbazone-methyl.[2][14]

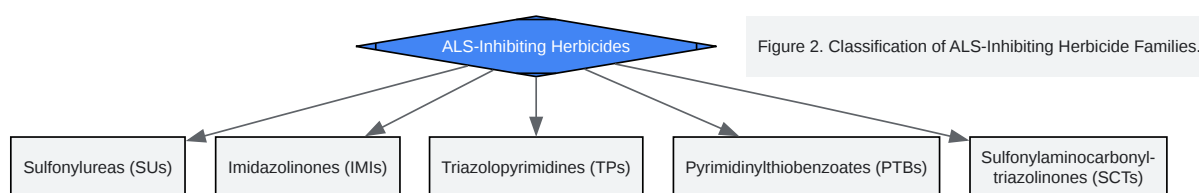


Figure 2. Classification of ALS-Inhibiting Herbicide Families.

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Caption: Figure 2. Classification of ALS-Inhibiting Herbicide Families.

Quantitative Analysis of ALS Inhibition

The potency of ALS inhibitors is typically quantified by their inhibition constant (K_i) or the half-maximal inhibitory concentration (IC_{50}). These values vary significantly across chemical families and target species. Generally, SUs exhibit very low K_i values, indicating high affinity, while IMIs have much higher K_i values but are still effective herbicides, partly due to a mechanism of reversible accumulative inhibition.[11][16]

Herbicide (Family)	Target Organism	Ki (nM)	IC50 (nM)	Reference
Chlorimuron ethyl (SU)	Arabidopsis thaliana	1.9 ± 0.9	-	[16]
Amidosulfuron (SU)	Arabidopsis thaliana	67100 ± 3000	-	[16]
Penoxsulam (TP)	Arabidopsis thaliana	29 ± 11.2	-	[16]
Bispyribac (PTB)	Arabidopsis thaliana	41 ± 6	-	[16]
Imazaquin (IMI)	Arabidopsis thaliana	18500 ± 2000	-	[16]
Imazapyr (IMI)	Lolium rigidum	-	1 x 10 ⁻⁵ to 5.8 x 10 ⁻⁵ (Molar)	[17]
Sulfometuron-methyl (SU)	Lolium rigidum	-	2.2 x 10 ⁻⁵ to 1.2 x 10 ⁻⁴ (Molar)	[17]
Bensulfuron-methyl (SU)	Cyperus difformis (Susceptible)	-	~10	[18]
Bensulfuron-methyl (SU)	Cyperus difformis (Resistant)	-	>100,000	[18]

Note: Data is compiled from various studies and experimental conditions may differ. Direct comparison should be made with caution.

Herbicide Resistance

The extensive use of ALS-inhibiting herbicides has led to the evolution of resistant weed populations, which now represent the largest group of herbicide-resistant weeds globally.[19] Resistance can arise from two primary mechanisms: target-site resistance (TSR) and non-target-site resistance (NTSR).

Target-Site Resistance (TSR)

TSR is the most common mechanism of resistance to ALS inhibitors and is typically caused by single nucleotide polymorphisms in the ALS gene. These mutations result in amino acid substitutions that alter the herbicide-binding site on the enzyme, reducing its sensitivity to the herbicide.[\[20\]](#)[\[21\]](#) At least seven conserved amino acid positions in the ALS protein have been identified where substitutions can confer resistance.[\[22\]](#) The specific substitution determines the pattern of cross-resistance to the different ALS inhibitor families.[\[22\]](#)

Amino Acid Substitution	Position	Confers Resistance To
Pro → Ser/Ala/His/Arg	197	Sulfonylureas (SUs), Triazolopyrimidines (TPs)
Ala → Val	122	Imidazolinones (IMIs)
Ala → Val	205	Imidazolinones (IMIs)
Asp → Glu	376	Broad resistance to all five families
Trp → Leu	574	Broad resistance to all five families
Ser → Thr	653	Imidazolinones (IMIs), Pyrimidinylthiobenzoates (PTBs)
Gly → Ala	654	SUs, IMIs, Sulfonylaminocarbonyltriazolinones (SCTs)

Source: Compiled from[\[20\]](#)[\[22\]](#).

Non-Target-Site Resistance (NTSR)

NTSR involves mechanisms that reduce the amount of active herbicide reaching the target site. This can include enhanced herbicide metabolism, reduced herbicide uptake or translocation, or sequestration of the herbicide away from the target enzyme. NTSR can confer broad, unpredictable patterns of resistance to multiple herbicide modes of action.[\[20\]](#)[\[23\]](#)

Experimental Protocols

Protocol: In Vitro ALS Enzyme Activity Assay

This protocol is based on the colorimetric detection of acetoin, which is formed from the enzymatic product acetolactate.

1. Plant Material and Enzyme Extraction:

- Grow susceptible and putative resistant plant seedlings to the 2-3 leaf stage.
- Harvest 0.1 g of young leaf tissue and immediately freeze in liquid nitrogen.
- Homogenize the tissue in 1 mL of ice-cold Assay Buffer (e.g., 50mM potassium phosphate, pH 7.4).[\[24\]](#)[\[25\]](#)
- Centrifuge the homogenate at 8,000-12,000 x g for 10 minutes at 4°C.
- Collect the supernatant containing the crude enzyme extract and keep on ice.[\[25\]](#) Determine protein concentration using a standard method (e.g., Bradford assay).

2. Assay Reaction:

- Prepare a reaction pre-mixture containing thiamine pyrophosphate (TPP), FAD, and MgCl₂ in a suitable buffer.[\[26\]](#)
- In a microplate, add 40 µL of the crude enzyme extract. For inhibitor studies, pre-incubate the extract with various concentrations of the herbicide.
- Start the reaction by adding 50 µL of the substrate, pyruvate.[\[25\]](#)[\[26\]](#)
- Include control wells: a blank (no enzyme), and a no-substrate control.
- Incubate the plate at 37°C for 1 hour.[\[25\]](#)

3. Acetoin Conversion and Detection:

- Stop the reaction by adding 10 µL of 6N H₂SO₄. This also catalyzes the decarboxylation of acetolactate to acetoin.[\[25\]](#)
- Incubate at 60°C for 15 minutes.[\[25\]](#)
- Add 100 µL of Dye Reagent (containing creatine and α-naphthol) to each well.[\[25\]](#)[\[26\]](#)
- Incubate at 60°C for another 15 minutes to allow for color development.[\[25\]](#)
- Measure the absorbance at 525 nm using a microplate reader.[\[25\]](#)[\[26\]](#)

4. Data Analysis:

- Calculate the specific activity of the ALS enzyme (e.g., in µmol acetoin/mg protein/min).

- For inhibition studies, plot the percentage of inhibition against the logarithm of the herbicide concentration and fit to a dose-response curve to determine the IC50 value.

Protocol: Whole Plant Herbicide Resistance Bioassay

This protocol outlines a greenhouse-based method to confirm herbicide resistance in a weed population.[\[27\]](#)[\[28\]](#)

1. Seed Collection and Germination:

- Collect mature seeds from at least 30 surviving plants in the suspected resistant field population. Also, obtain seeds of a known susceptible population of the same species.[\[28\]](#)
- Air-dry and store seeds appropriately.
- Germinate seeds in petri dishes or trays with a suitable substrate. Apply dormancy-breaking treatments if necessary.[\[29\]](#)

2. Plant Growth and Treatment:

- Transplant uniform seedlings at a similar growth stage (e.g., 2-3 leaves) into individual pots filled with standard potting medium.[\[28\]](#)
- Grow plants in a greenhouse under controlled conditions.
- At the appropriate growth stage for herbicide application (as specified on the product label), spray the plants with a range of herbicide doses. This should include a zero-herbicide control and doses ranging from a fraction of the recommended field rate to several times the field rate.[\[27\]](#)
- Use a calibrated laboratory sprayer to ensure uniform application.[\[28\]](#)

3. Assessment and Data Analysis:

- Evaluate plant injury visually at set intervals (e.g., 7, 14, and 21 days after treatment) using a 0-100% scale (0 = no injury, 100 = plant death).[\[22\]](#)
- At the final assessment, harvest the above-ground biomass, dry it in an oven, and record the dry weight for each plant.[\[22\]](#)
- Calculate the dry weight as a percentage of the untreated control for each dose.
- Plot the percent dry weight reduction against the logarithm of the herbicide dose and perform a non-linear regression to determine the GR50 (the dose required to cause a 50% reduction in growth).
- Calculate the Resistance Index (RI) by dividing the GR50 of the resistant population by the GR50 of the susceptible population. An RI > 1 indicates resistance.

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Caption: Figure 3. Workflow for Whole Plant Herbicide Resistance Screening.

Conclusion

ALS-inhibiting herbicides remain a cornerstone of modern weed management due to their high efficacy, broad-spectrum activity, and favorable safety profile. However, the widespread evolution of resistance poses a significant and ongoing challenge. A thorough understanding of their biochemical mode of action, the diversity of chemical structures, and the molecular mechanisms of resistance is paramount for the development of sustainable weed control strategies and the design of next-generation herbicides. The experimental protocols detailed herein provide a framework for researchers to investigate ALS inhibitor efficacy and to diagnose and manage resistance in weed populations effectively.

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